Application Notes and Protocols for Uchl1-IN-1

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Compound of Interest	
Compound Name: *Uchl1-IN-1*	
Cat. No.: *B12364290*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Uchl1-IN-1, also known as LDN-57444, is a potent, reversible, and competitive inhibitor of Ubiquitin C-terminal Hydrolase L1 (UCH-L1). It serves as a critical tool for investigating the roles of UCH-L1 in various physiological and pathological processes, including neurodegenerative diseases, cancer, and inflammatory responses. These application notes provide comprehensive information on the procurement, handling, and utilization of **Uchl1-IN-1** in research settings.

Supplier and Purchasing Information

Uchl1-IN-1 is available from several commercial suppliers. Researchers are advised to procure the compound from reputable sources to ensure quality and consistency.

Supplier	Product Name	Catalog Number	Purity
Sigma-Aldrich (Calbiochem®)	UCH-L1 Inhibitor	662086	≥95% (HPLC)
MedChemExpress	LDN-57444	HY-12481	>98%
Selleck Chemicals	LDN-57444	S7135	>98%
APExBIO	LDN 57444	A8574	>98%

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Physicochemical and Biochemical Properties

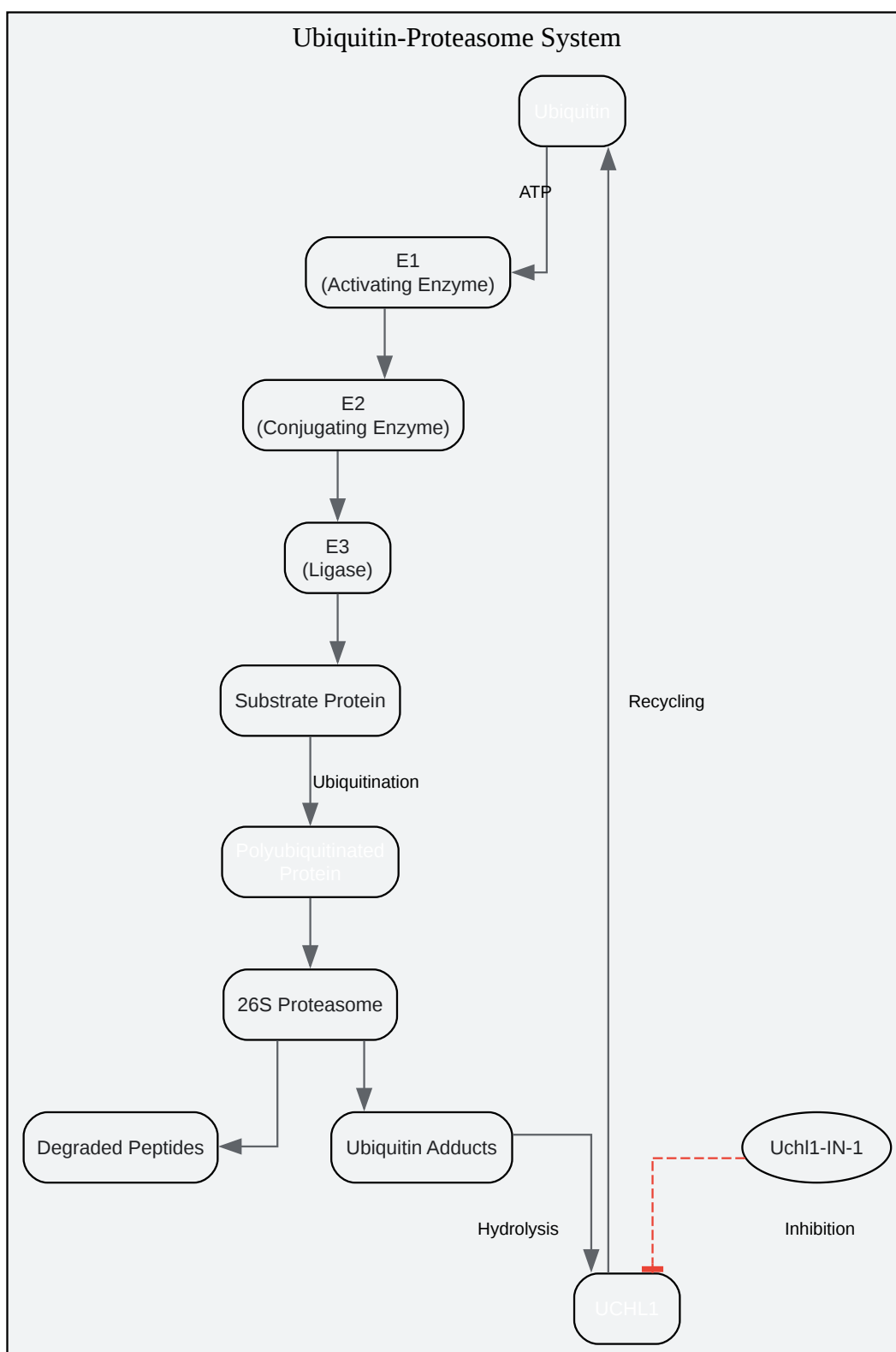A summary of the key properties of **Uchl1-IN-1** is provided below for easy reference.

Property	Value	Reference
Synonyms	LDN-57444, Ubiquitin C-Terminal Hydrolase L1 Inhibitor	[1]
CAS Number	668467-91-2	[1]
Molecular Formula	$C_{17}H_{11}Cl_3N_2O_3$	[1]
Molecular Weight	397.64 g/mol	[1]
Appearance	Orange solid	[1]
Solubility	DMSO: ≥16.7 mg/mL (with gentle warming)	[2][3]
Insoluble in water and ethanol	[2][3]	
Storage	Store powder at -20°C for up to 3 years.	[3]
Store stock solutions at -80°C for up to 1 year.	[3]	
IC_{50} (UCH-L1)	0.88 μM	[4]
K_i (UCH-L1)	400 nM	[1]
IC_{50} (UCH-L3)	25 μM (~28-fold less selective than for UCH-L1)	[1][4]

Signaling Pathways Involving UCHL1

UCHL1 is a deubiquitinating enzyme (DUB) that plays a crucial role in the ubiquitin-proteasome system (UPS). It primarily functions to cleave ubiquitin from small C-terminal adducts, thereby recycling ubiquitin monomers and maintaining ubiquitin homeostasis.[5][6] Dysregulation of UCHL1 has been implicated in several signaling pathways.

UCHL1 in the Ubiquitin-Proteasome System

The canonical function of UCHL1 is to maintain the cellular pool of monoubiquitin, which is essential for the proper functioning of the ubiquitin-proteasome pathway for protein degradation.[5]

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Ubiquitin-Proteasome System

- Ubiquitin
- ATP
- E1 (Activating Enzyme)
- E2 (Conjugating Enzyme)
- E3 (Ligase)
- Substrate Protein
- Ubiquitination
- Polyubiquitinated Protein
- 26S Proteasome
- Degraded Peptides
- Ubiquitin Adducts
- Recycling
- Hydrolysis
- UCHL1
- Uchl1-IN-1
- Inhibition

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Caption: UCHL1's role in the ubiquitin-proteasome system.

UCHL1 and the PI3K/Akt Signaling Pathway

Recent studies have shown that UCHL1 can modulate the PI3K/Akt signaling pathway. For instance, UCHL1 has been reported to promote the activation of Akt, which in turn can influence cellular processes like cell invasion in breast cancer and macrophage polarization.[1] [7]
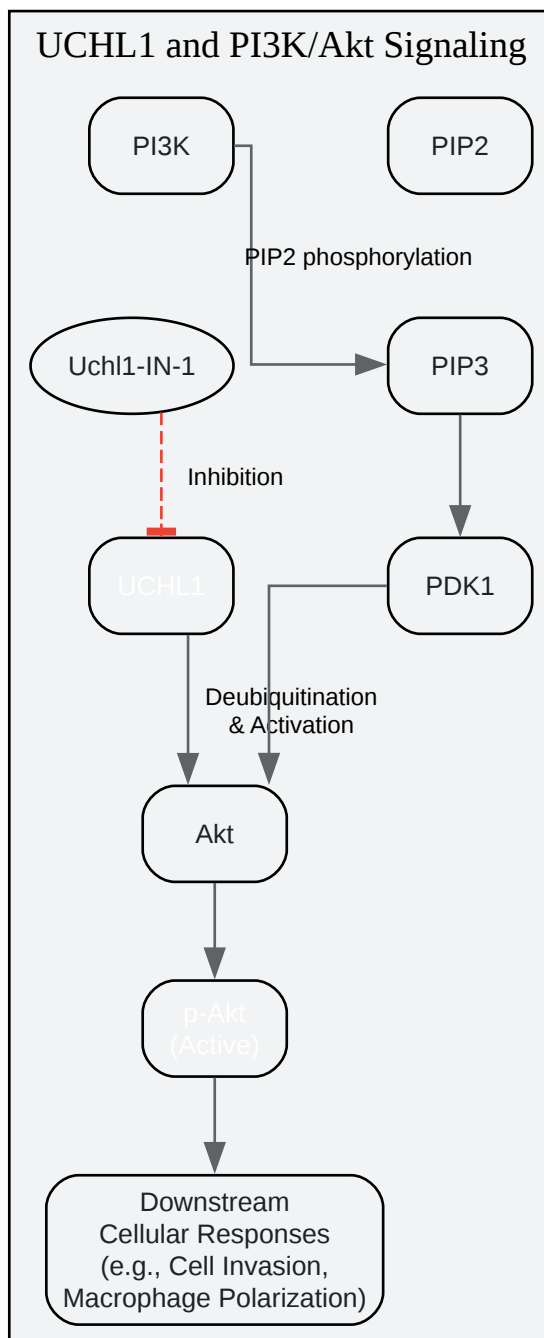
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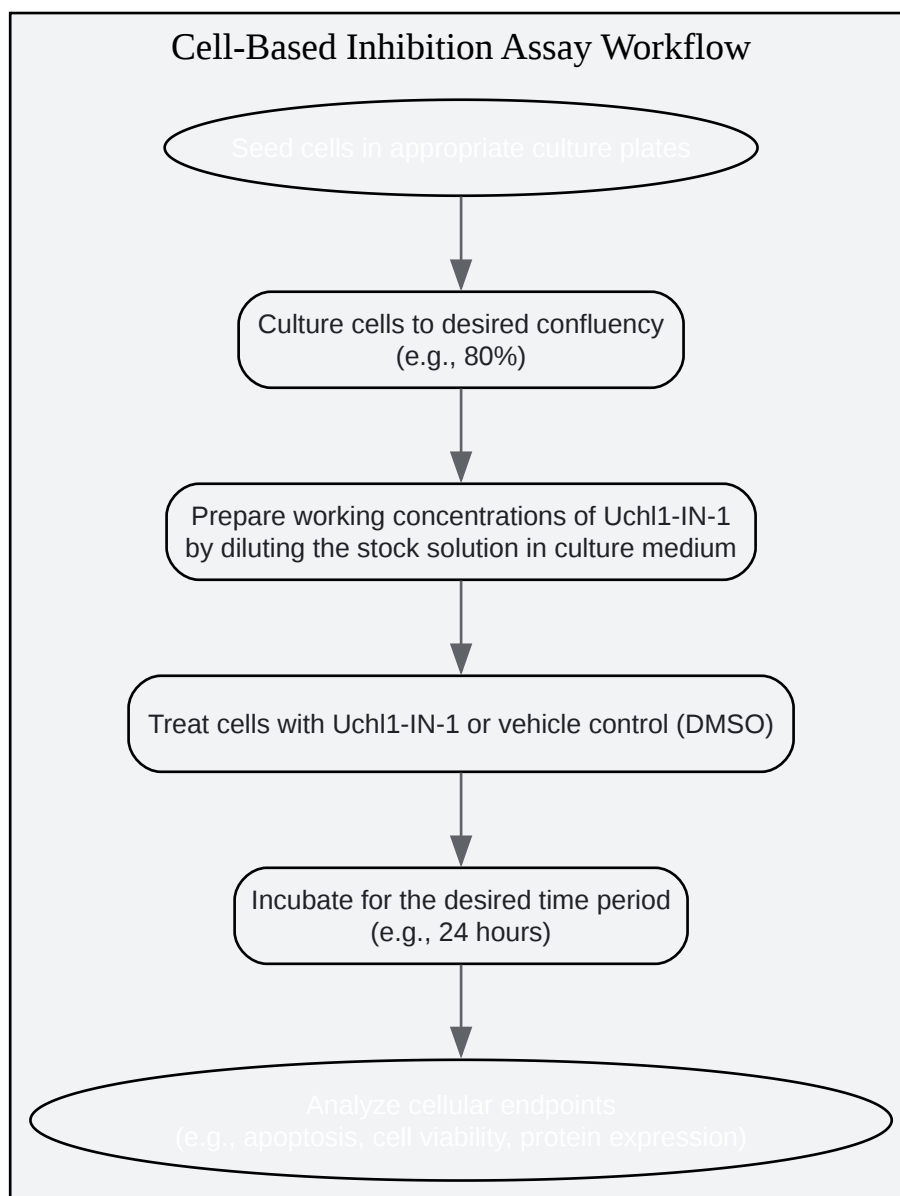Caption: UCHL1-mediated activation of the PI3K/Akt pathway.

Experimental Protocols

The following protocols are provided as a guide for using **Uchl1-IN-1** in cell-based assays. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

Preparation of Stock Solutions

- Reconstitution: Prepare a stock solution of **Uchl1-IN-1** in sterile DMSO. For example, to make a 10 mM stock solution, dissolve 3.98 mg of **Uchl1-IN-1** in 1 mL of DMSO. Gentle warming at 37°C and/or sonication can aid in dissolution.[2][3]

- Aliquoting and Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to one year.[3]

Cell-Based Inhibition Assay Protocol

This protocol describes a general procedure for treating cells with **Uchl1-IN-1** to study its effects on cellular processes.

Cell-Based Inhibition Assay Workflow

Seed cells in appropriate culture plates

↓

Culture cells to desired confluency
(e.g., 80%)

↓

Prepare working concentrations of Uchl1-IN-1
by diluting the stock solution in culture medium

↓

Treat cells with Uchl1-IN-1 or vehicle control (DMSO)

↓

Incubate for the desired time period
(e.g., 24 hours)

↓

Analyze cellular endpoints
(e.g., apoptosis, cell viability, protein expression)

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Caption: General workflow for a cell-based assay with **Uchl1-IN-1**.

Materials:

- Cells of interest

- Complete cell culture medium

- **Uchl1-IN-1** stock solution (e.g., 10 mM in DMSO)

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- Vehicle control (DMSO)

- Culture plates/dishes

Procedure:

- Seed cells in appropriate culture vessels and allow them to adhere and grow to the desired confluency (typically 70-80%).

- Prepare fresh working solutions of **Uchl1-IN-1** by diluting the stock solution in complete culture medium to the desired final concentrations. A typical concentration range for initial experiments is 10-50 µM.[4][8]

- Include a vehicle control group treated with the same final concentration of DMSO as the highest concentration of **Uchl1-IN-1** used.

- Remove the existing culture medium from the cells and replace it with the medium containing the different concentrations of **Uchl1-IN-1** or the vehicle control.

- Incubate the cells for the desired period (e.g., 24 hours). Incubation times may need to be optimized based on the specific assay and cell type.[2]

- Following incubation, proceed with the desired downstream analysis, such as:

  - Cell Viability/Apoptosis Assays: Use assays like MTT, CCK-8, or Annexin V/PI staining to assess the effect of the inhibitor on cell survival. For example, treatment of SK-N-SH cells with 25-100 µM LDN-57444 has been shown to induce apoptotic cell death.[2]

  - Western Blotting: Analyze changes in the expression or phosphorylation status of proteins in pathways of interest (e.g., p-Akt, cleaved caspase-3).

  - Proteasome Activity Assays: Measure the impact of UCH-L1 inhibition on proteasome function.

In Vitro UCH-L1 Inhibition Assay (Fluorogenic)

This protocol is adapted from commercially available UCHL1 inhibitor screening kits and can be used to determine the direct inhibitory effect of **Uchl1-IN-1** on UCH-L1 enzyme activity.[9]

Materials:

- Recombinant human UCH-L1 protein

- Fluorogenic UCH-L1 substrate (e.g., Ubiquitin-AMC)

- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.6, 0.5 mM EDTA, 5 mM DTT, and 0.5 mg/mL ovalbumin)[3]

- **Uchl1-IN-1**

- 96-well black microplate

- Fluorimeter

Procedure:

- Prepare a solution of recombinant UCH-L1 in assay buffer.

- Prepare serial dilutions of **Uchl1-IN-1** in assay buffer.

- Add the UCH-L1 enzyme solution to the wells of the 96-well plate.

- Add the **Uchl1-IN-1** dilutions or a vehicle control to the respective wells.

- Pre-incubate the enzyme and inhibitor at room temperature for 30 minutes.[3]

- Initiate the reaction by adding the fluorogenic substrate (e.g., Ub-AMC) to all wells.

- Immediately measure the fluorescence intensity at an excitation wavelength of 350-380 nm and an emission wavelength of 440-460 nm.

- Monitor the increase in fluorescence over time. The rate of increase is proportional to the UCH-L1 activity.

- Calculate the percent inhibition for each concentration of **Uchl1-IN-1** and determine the IC_{50} value.

Concluding Remarks

Uchl1-IN-1 is a valuable pharmacological tool for elucidating the multifaceted roles of UCH-L1. The information and protocols provided herein are intended to facilitate the effective use of this inhibitor in research. It is crucial for investigators to carefully plan their experiments, including appropriate controls, and to optimize conditions for their specific experimental systems.

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